

Bromazolam-d5 safety data sheet information

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Compound of Interest

Compound Name: *Bromazolam-d5*

Cat. No.: *B10829101*

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An In-depth Technical Guide to the Safety of **Bromazolam-d5**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and technical data for **Bromazolam-d5**. The information is compiled from safety data sheets and technical product information to ensure researchers can handle this compound safely and effectively in a laboratory setting. **Bromazolam-d5** is an isotopically labeled analog of Bromazolam, primarily used as an internal standard for the quantification of Bromazolam in various matrices using gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).^{[1][2][3]} As a deuterated compound, its chemical and biological properties are nearly identical to the parent compound, making it an ideal internal standard for isotope dilution mass spectrometry.^[4]

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Bromazolam-d5** are essential for its proper handling and use in experimental settings.

Property	Value	Citations
Formal Name	8-bromo-1-methyl-6-phenyl-d5-4H-[1][2][5]triazolo[4,3-a][2][5]benzodiazepine	[1][2]
Molecular Formula	C ₁₇ H ₈ D ₅ BrN ₄	[1][2]
Formula Weight	358.2 g/mol (or 358.3 g/mol)	[1][2][3]
Purity	≥98% (Bromazolam); ≥99% deuterated forms (d ₁ -d ₅)	[1][3]
Appearance	Crystalline solid	[3]
UV/Vis. λ _{max}	225 nm	[1][3]
Solubility	DMF: 30 mg/mL; DMSO: 20 mg/mL; Ethanol: 10 mg/mL; DMF:PBS (pH 7.2) (1:1): 0.5 mg/mL	[1]
SMILES	CC1=NN=C(N1C2=CC=C(Br)C=C23)CN=C3C4=C([2H])C([2H])=C([2H])C([2H])=C4[2H]	[1][2]
InChI Key	KCEIOBKDDQAYCM-VIQYUKPQSA-N	[1][2]

Hazard Identification and Classification

Bromazolam-d5, particularly when supplied in a methanol solution, presents several significant hazards that require strict adherence to safety protocols.[5] The classification below is based on the Globally Harmonized System (GHS) for a solution in methanol.[5]

Hazard Class	Category	Hazard Statement	GHS Pictogram
Flammable Liquids	2	H225: Highly flammable liquid and vapor	GHS02 (Flame)
Acute Toxicity (Oral)	3	H301: Toxic if swallowed	GHS06 (Skull and crossbones)
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin	GHS06 (Skull and crossbones)
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled	GHS06 (Skull and crossbones)
Specific Target Organ Toxicity (Single Exposure)	1	H370: Causes damage to the central nervous system and visual organs	GHS08 (Health hazard)

NFPA and HMIS Ratings (for solution in Methanol):[\[5\]](#)

- NFPA: Health = 2, Fire = 3, Reactivity = 0
- HMIS: Health = *2, Fire = 3, Reactivity = 0

Toxicological Information

The toxicological profile is largely determined by the methanol solvent.[\[5\]](#) The parent compound, Bromazolam, is a benzodiazepine, a class of central nervous system depressants. [\[6\]](#) Occupational exposure to small amounts of potent pharmacologically active materials may cause physiological effects.[\[7\]](#)

Effect	Observation	Citations
Primary Irritant Effect	Skin: No irritant effect. Eye: No irritating effect.	[5]
Sensitization	No sensitizing effects known.	[5]
Carcinogenicity (IARC)	None of the ingredients is listed.	[5]
Additional Information	The product is classified as toxic based on internal calculation methods for preparations.	[5]

Experimental Protocols and Workflows

General Protocol for Quantification of Bromazepam using Bromazepam-d5 as an Internal Standard by LC-MS

Bromazepam-d5 is intended for use as an internal standard for the precise quantification of Bromazepam.[3][4] The following protocol is a generalized workflow for this application.

Methodology:

- **Standard Curve Preparation:** Prepare a series of calibration standards by spiking a blank matrix (e.g., plasma, urine) with known concentrations of unlabeled Bromazepam.
- **Internal Standard Spiking:** Add a fixed, known concentration of **Bromazepam-d5** to all calibration standards, quality control samples, and unknown samples. The accuracy of the sample weight in the vial is typically between 5% over and 2% under the amount shown; for higher precision, the deuterated standard should be quantitated against a more precisely weighed unlabeled standard.[3]
- **Sample Preparation (Protein Precipitation):** For biological samples, perform a protein precipitation by adding a solvent like acetonitrile. Vortex the mixture and then centrifuge to pellet the precipitated proteins.

- **Extraction and Concentration:** Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen. Reconstitute the residue in a suitable mobile phase for injection.
- **LC-MS Analysis:** Inject the reconstituted sample into an LC-MS system. The chromatographic method should be optimized to separate Bromazepam from other matrix components. The mass spectrometer is operated in a mode (e.g., Multiple Reaction Monitoring, MRM) to detect specific mass transitions for both Bromazepam and the **Bromazepam-d5** internal standard.
- **Data Analysis:** Construct the calibration curve by plotting the peak area ratio (Bromazepam / **Bromazepam-d5**) against the concentration of the calibration standards. Determine the concentration of Bromazepam in the unknown samples by interpolating their peak area ratios from the standard curve.

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